

# Application Notes and Protocols for Studying L-methylfolate Effects in Cell Culture

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## Compound of Interest

Compound Name: *Folic acid, methyl-*

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These application notes provide a comprehensive guide to studying the cellular effects of L-methylfolate, the biologically active form of folate (Vitamin B9). The protocols outlined below are designed for *in vitro* cell culture systems and are applicable to various research areas, including neuroscience, cardiovascular biology, and oncology.

L-methylfolate plays a crucial role in one-carbon metabolism, which is essential for the synthesis of nucleotides, amino acids, and the universal methyl donor S-adenosylmethionine (SAMe).<sup>[1][2]</sup> SAMe is critical for the methylation of DNA, RNA, proteins, and neurotransmitters.<sup>[3]</sup> Consequently, L-methylfolate influences a wide range of cellular processes, including gene expression, signal transduction, and neurotransmitter synthesis.<sup>[4][5]</sup>

## Data Presentation: Quantitative Effects of L-methylfolate

The following tables summarize the quantitative data from key experiments investigating the effects of L-methylfolate on various cell types.

Table 1: Effects of L-methylfolate on Neuronal Cell Plasticity

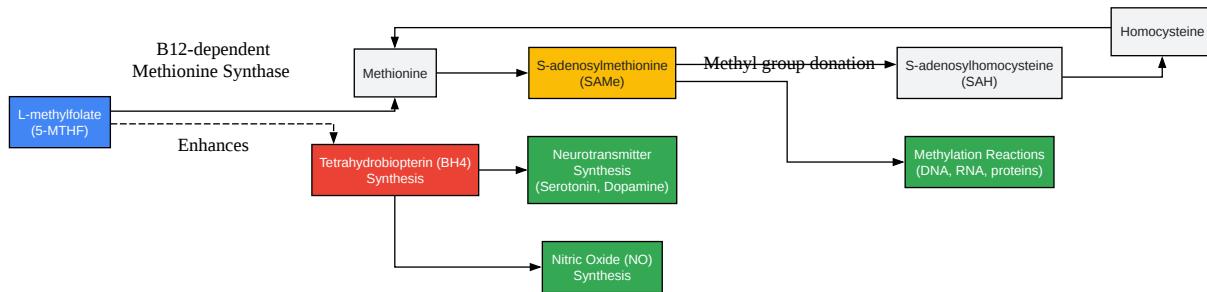
Cell Type	L-methylfolate Concentration	Duration of Treatment	Observed Effect	Reference
Human iPSC-derived Dopaminergic Neurons	0.1 $\mu$ M	72 hours	Significant increase in maximal dendrite length	
Human iPSC-derived Dopaminergic Neurons	1 $\mu$ M	72 hours	Significant increase in maximal dendrite length and number of primary dendrites	[6]
Human iPSC-derived Dopaminergic Neurons	5 $\mu$ M	72 hours	Significant increase in maximal dendrite length, number of primary dendrites, and soma area	[6]

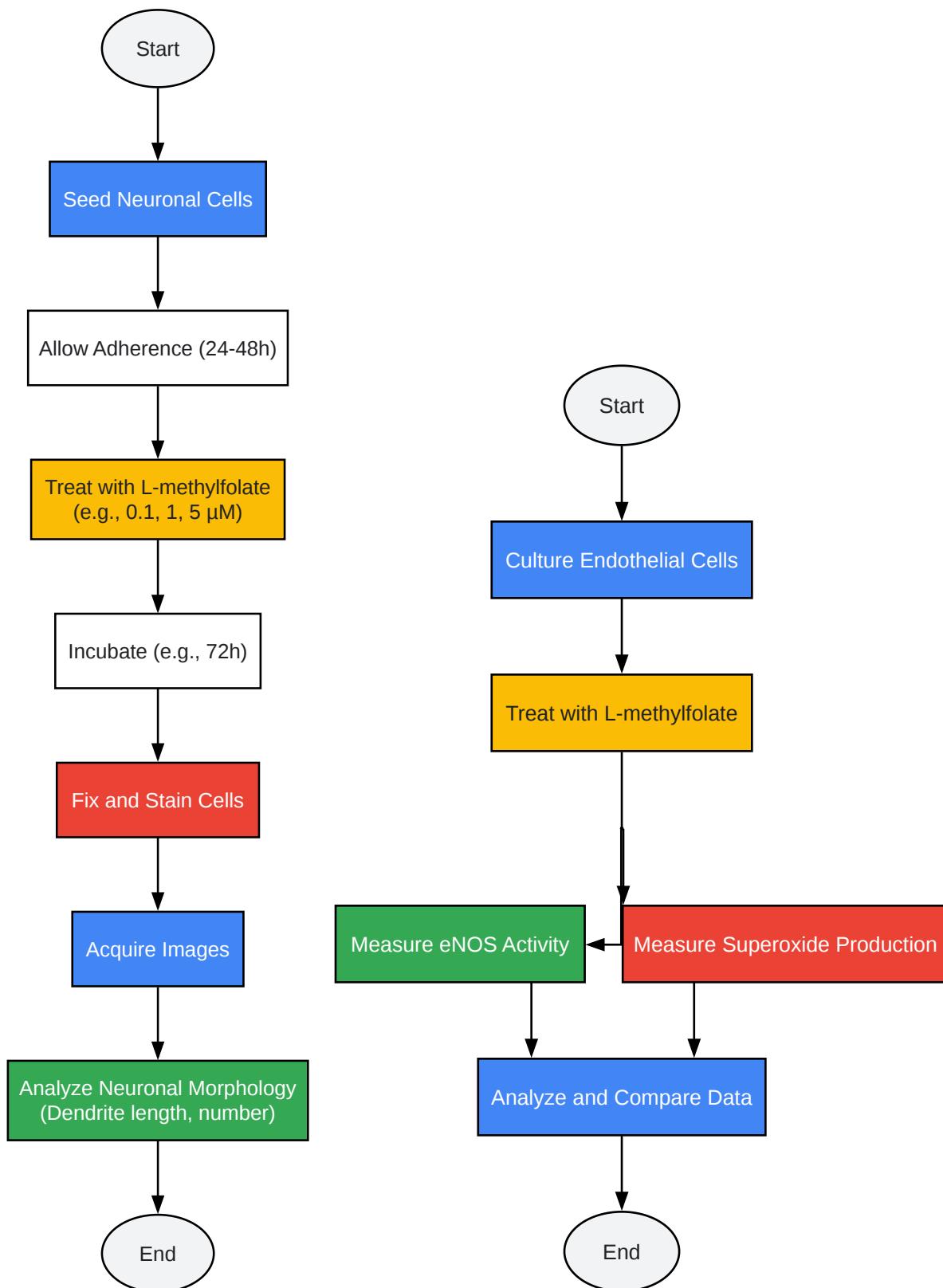
Table 2: Effects of L-methylfolate on Endothelial Cell Function

Cell Type	L-methylfolate Concentration	Duration of Treatment	Observed Effect	Reference
Human Endothelial Cells	1 $\mu$ M	45 minutes (ex vivo)	Significant increase in vascular BH4 levels and BH4/total biopterin ratio	[7]
Human Saphenous Veins	1 $\mu$ M	45 minutes (ex vivo)	Significant increase in vascular BH4 and the BH4/total biopterin ratio	[7]
Human Endothelial Cells	Not specified (in vivo infusion)	45 minutes	Significant elevation in BH4 levels and BH4/total biopterin ratio	[7][8]

## Signaling Pathways

L-methylfolate's primary mechanism of action is through its central role in the one-carbon metabolism pathway. It donates a methyl group to homocysteine to form methionine, which is then converted to SAMe. SAMe is the primary methyl group donor for most methylation reactions in the cell. L-methylfolate also influences the synthesis of tetrahydrobiopterin (BH4), a critical cofactor for several enzymes, including those involved in neurotransmitter and nitric oxide (NO) synthesis.



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